

An In-depth Technical Guide to Barium Bromide: Properties, Safety, and Handling

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Compound of Interest

Compound Name: Barium bromide

Cat. No.: B227244

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This technical guide provides comprehensive information on **barium bromide** (BaBr_2), a key inorganic compound utilized in various scientific and industrial applications. This document is intended for researchers, scientists, and drug development professionals, offering detailed data on its chemical and physical properties, extensive safety protocols, and experimental guidelines.

Chemical Identification and Properties

Barium bromide is an ionic compound that is hygroscopic in nature.^[1] It is commercially available in its anhydrous (BaBr_2) and dihydrate ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$) forms.

Table 1: Chemical Identifiers for **Barium Bromide**

Identifier	Anhydrous Barium Bromide	Barium Bromide Dihydrate
CAS Number	10553-31-8[1][2][3][4][5][6]	7791-28-8[1]
Synonyms	Barium dibromide[2]	Dibromobarium Dihydrate, Barium (II) bromide Dihydrate[7]
Molecular Formula	BaBr ₂ [3][5][6]	BaBr ₂ ·2H ₂ O[7]
Molecular Weight	297.14 g/mol [1][3][5][6]	333.17 g/mol
EC Number	234-140-0[1][4]	-
PubChem CID	5462743[1]	44537612[1]

Table 2: Physical and Chemical Properties of **Barium Bromide**

Property	Anhydrous Barium Bromide	Barium Bromide Dihydrate
Appearance	White solid[1], White crystalline powder[6]	-
Density	4.78 g/cm ³ [1]	3.58 g/cm ³ [1]
Melting Point	857 °C (1,575 °F; 1,130 K)[1]	-
Boiling Point	1,835 °C (3,335 °F; 2,108 K)[1]	-
Solubility in Water	92.2 g/100 mL (0°C)[1]	Soluble[8]
Chemical Stability	Hygroscopic[9]	-

Safety and Hazard Information

Barium bromide is classified as a hazardous chemical and requires careful handling.[2] It is harmful if swallowed or inhaled.[2][4][9]

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed.[1][4]
H332	Harmful if inhaled.[1][4]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][4]
P264	Wash hands thoroughly after handling.[4]	
P270	Do not eat, drink or smoke when using this product.[4]	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4]	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[1]	
P330	Rinse mouth.[1]	
P501	Dispose of contents/container to an approved waste disposal plant.[1]	

Table 4: NFPA 704 Diamond

Health	Flammability	Instability	Special
3	0	0	

Caption: NFPA 704 diamond for **Barium Bromide**, indicating a high health hazard.

Experimental Protocols

Handling and Storage:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] In case of inadequate ventilation, wear respiratory protection.[7]
- Ventilation: Use only in a well-ventilated area.[7] Ensure that eyewash stations and safety showers are close to the workstation location.[2]
- Storage: Store in a cool place.[4] Keep the container tightly closed in a dry and well-ventilated place.[4] **Barium bromide** is hygroscopic and sensitive to moisture.[4][9]
- Incompatibilities: Avoid contact with acids and strong oxidizing agents.[2][9]

First Aid Measures:

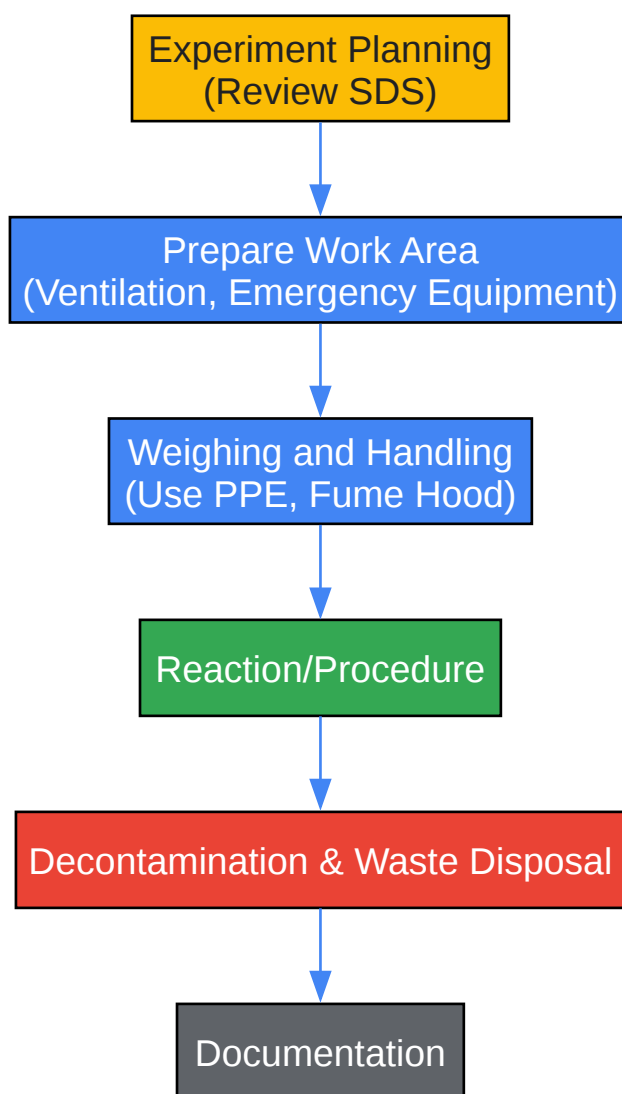
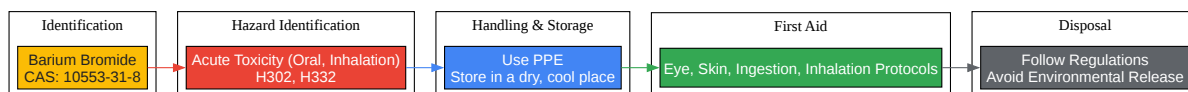
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][9]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.[2][9]
- Ingestion: Do NOT induce vomiting. Get medical attention.[2][9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2][9]

Disposal:

- Sweep up and shovel into suitable containers for disposal.[2] Do not let the product enter drains.[4] Disposal should be in accordance with local, state, and federal regulations.

Visualized Information

The following diagrams illustrate key safety and experimental workflows related to **barium bromide**.



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